

# 3-Ethylcyclopentanone: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: 3-Ethylcyclopentanone

Cat. No.: B081463

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Introduction: **3-Ethylcyclopentanone** is a valuable carbocyclic ketone that serves as a versatile starting material and intermediate in the synthesis of a diverse array of organic molecules. Its five-membered ring scaffold, substituted with a reactive carbonyl group and an ethyl chain, provides a unique platform for the construction of complex molecular architectures. This application note explores the utility of **3-ethylcyclopentanone** in key organic transformations and its role in the synthesis of natural products and fragrance compounds.

## Physicochemical Properties

**3-Ethylcyclopentanone** is a colorless to pale yellow liquid with a characteristic odor. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	[1]
Molecular Weight	112.17 g/mol	[1]
CAS Number	10264-55-8	[2][3]
Boiling Point	171 °C	[4]
Flash Point	31 °C (88 °F)	[4]
Density	0.9015 g/cm <sup>3</sup> (at 425 °C)	[4]
Water Solubility	Soluble	[2][4]
Appearance	Clear colorless to pale yellow liquid	[3]

Table 1: Physicochemical Properties of **3-Ethylcyclopentanone**

## Spectroscopic Data

The structural features of **3-ethylcyclopentanone** can be confirmed by various spectroscopic techniques. While detailed peak assignments are not readily available in the searched literature, general spectral information is summarized below.

Spectroscopy	Data	Reference
$^1\text{H}$ NMR	Spectral data available, but specific peak assignments are not fully detailed in the provided search results. A spectrum for the closely related 3-methylcyclopentanone shows peaks around 1.14, 1.52, and 2.1-2.4 ppm.	[5]
$^{13}\text{C}$ NMR	Spectral data available from PubChem.	[1]
Mass Spectrum	Available through the NIST WebBook.	[6]
IR Spectrum	Available through the NIST WebBook.	[6]

Table 2: Spectroscopic Data for **3-Ethylcyclopentanone**

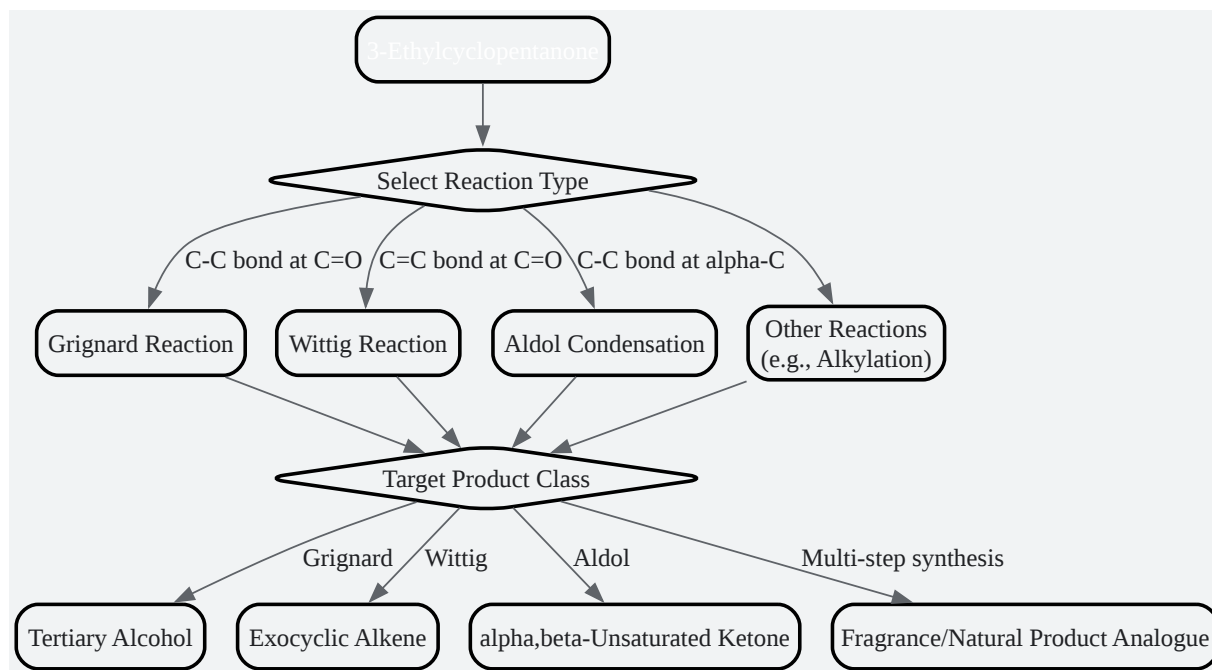
## Applications in Organic Synthesis

**3-Ethylcyclopentanone** is a valuable precursor for a variety of important organic reactions, including carbon-carbon bond-forming reactions at the carbonyl group and at the  $\alpha$ -positions. Its utility is demonstrated in the synthesis of fragrances, natural product analogues, and other complex organic molecules.

### Grignard Reaction: Synthesis of Tertiary Alcohols

The carbonyl group of **3-ethylcyclopentanone** is susceptible to nucleophilic attack by organometallic reagents such as Grignard reagents, leading to the formation of tertiary alcohols. This reaction is a fundamental method for introducing new carbon substituents at the carbonyl carbon.

Reaction Scheme:



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## References

- 1. 3-Ethylcyclopentan-1-one | C<sub>7</sub>H<sub>12</sub>O | CID 139121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethylcyclopentanone, 99% | Fisher Scientific [fishersci.ca]
- 3. 3-Ethylcyclopentanone, 99% 1 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 3-ETHYLCYCLOPENTANONE CAS#: 10264-55-8 [amp.chemicalbook.com]

- 5. 3-Methylcyclopentanone(1757-42-2) 1H NMR spectrum [chemicalbook.com]
- 6. 3-Ethylcyclopentanone [webbook.nist.gov]
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